

What is the chemical structure of linolenyl palmitate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linolenyl palmitate*

Cat. No.: *B15552360*

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An In-depth Technical Guide to Linolenyl Palmitate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **linolenyl palmitate**. It is intended for a scientific audience and includes detailed experimental protocols and data presented for clarity and practical application.

Chemical Identity and Structure

Linolenyl palmitate is a wax ester, a class of neutral lipids composed of a long-chain fatty acid esterified to a long-chain fatty alcohol.^[1] Specifically, it is the ester formed from the saturated fatty acid, palmitic acid, and the polyunsaturated fatty alcohol, linolenyl alcohol.

The IUPAC name for this compound is [(9Z,12Z,15Z)-octadeca-9,12,15-trienyl] hexadecanoate.^[2] The molecule consists of a 16-carbon saturated acyl chain (from palmitic acid) and an 18-carbon alcohol chain with three cis double bonds at the 9th, 12th, and 15th carbon positions (from linolenyl alcohol).

Below is a summary of the key chemical identifiers for **linolenyl palmitate**.

Identifier	Value	Source
IUPAC Name	[(9Z,12Z,15Z)-octadeca-9,12,15-trienyl] hexadecanoate	[2]
Synonyms	Linolenyl palmitate, 9Z,12Z,15Z-octadecatrienyl hexadecanoate, WE(18:3(9Z,12Z,15Z)/16:0)	[2][3]
Molecular Formula	C34H62O2	
Molecular Weight	502.86 g/mol	
CAS Number	2692623-57-5	
Lipid MAPS ID	LMFA07010122	
ChEBI ID	CHEBI:165663	

Physicochemical Properties

Specific experimental data for the physicochemical properties of **linolenyl palmitate**, such as melting point and boiling point, are not readily available in the reviewed literature. However, we can infer its properties based on its structure and data from analogous wax esters. As an unsaturated wax ester, it is expected to have a lower melting point than its saturated or monounsaturated counterparts and will likely be a liquid or a low-melting solid at room temperature.

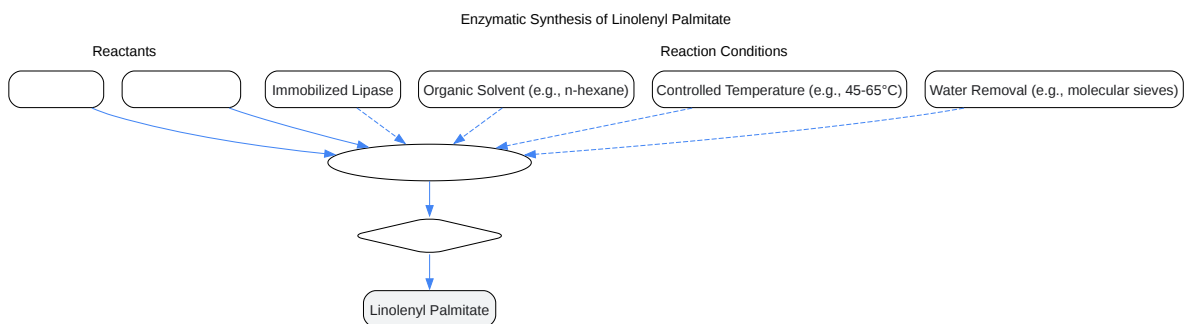
For comparative purposes, the table below lists the known properties of palmitic acid and two structurally related wax esters.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Physical State at 25°C
Palmitic Acid	C16H32O2	256.42	62.9	White solid
Cetyl Palmitate (Saturated)	C32H64O2	480.85	54 - 56	White waxy solid
Oleyl Palmitate (Monounsaturated)	C34H66O2	506.89	24	Solid

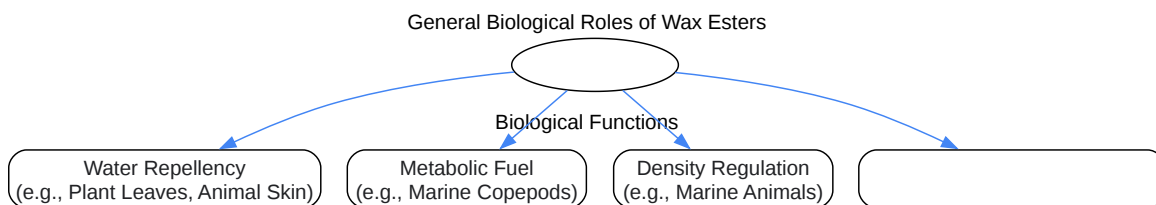
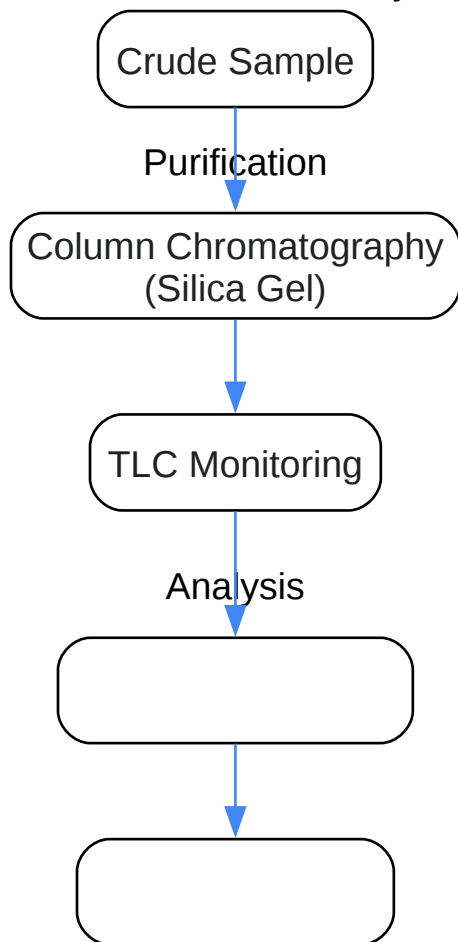
Synthesis of Linolenyl Palmitate

The synthesis of wax esters can be achieved through chemical or enzymatic methods. Enzymatic synthesis is often preferred due to its high specificity, milder reaction conditions, and reduced environmental impact. Lipases are commonly employed for the esterification of fatty acids and fatty alcohols.

Below is a logical workflow for the enzymatic synthesis of **linolenyl palmitate**.



Analytical Workflow for Linolenyl Palmitate



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References

- 1. lipotype.com [lipotype.com]
- 2. Linolenyl palmitate | C₃₄H₆₂O₂ | CID 56935945 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. larodan.com [larodan.com]
- To cite this document: BenchChem. [What is the chemical structure of linolenyl palmitate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552360#what-is-the-chemical-structure-of-linolenyl-palmitate]

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